

In-Depth Technical Guide to the Synthesis and Manufacturing of Disperse Yellow 86

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Compound of Interest

Compound Name: Disperse Yellow 86

Cat. No.: B076884

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This technical guide provides a comprehensive overview of the synthesis and manufacturing of **Disperse Yellow 86** (C.I. 10353), a nitrodiphenylamine disperse dye. This document details the core chemical synthesis, experimental protocols, and manufacturing workflow, supported by quantitative data and process visualizations.

Introduction to Disperse Yellow 86

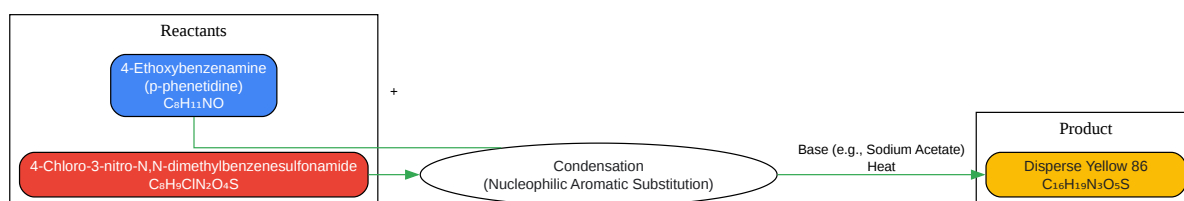
Disperse Yellow 86 is a yellow disperse dye primarily used in the textile industry for dyeing synthetic fibers such as polyester, acetate, and polyamide.^[1] Its molecular structure, a nitrodiphenylamine, imparts good lightfastness and sublimation fastness, making it a valuable colorant for these applications.

Chemical Properties:

Property	Value
C.I. Name	Disperse Yellow 86
C.I. Number	10353
CAS Number	12223-97-1[1]
Molecular Formula	C ₁₆ H ₁₉ N ₃ O ₅ S[1]
Molecular Weight	365.41 g/mol [1]
Chemical Class	Nitrodiphenylamine[1]

Synthesis Pathway

The primary manufacturing route for **Disperse Yellow 86** is the condensation reaction between 4-Ethoxybenzenamine (also known as p-phenetidine) and 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide.[1] This reaction is a nucleophilic aromatic substitution, where the amino group of 4-Ethoxybenzenamine displaces the chlorine atom on the 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide ring. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid formed as a byproduct.



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*Synthesis pathway of **Disperse Yellow 86**.*

Experimental Protocols

While a specific, detailed experimental protocol for **Disperse Yellow 86** is not readily available in published literature, a representative procedure can be derived from the synthesis of similar nitrodiphenylamine dyes. The following is a plausible laboratory-scale synthesis protocol.

3.1. Materials and Equipment

- Reactants:
 - 4-Ethoxybenzenamine (p-phenetidine)
 - 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide
 - Sodium acetate (anhydrous)
- Solvent:
 - Water or an appropriate organic solvent (e.g., ethanol)
- Equipment:
 - Three-neck round-bottom flask
 - Reflux condenser
 - Mechanical stirrer
 - Heating mantle with temperature controller
 - Buchner funnel and filter flask
 - Beakers and other standard laboratory glassware

3.2. Synthesis Procedure

- Charging the Reactor: In a three-neck round-bottom flask equipped with a mechanical stirrer and a reflux condenser, add 4-Ethoxybenzenamine (1.0 equivalent), 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide (1.0 equivalent), sodium acetate (1.2 equivalents), and a suitable solvent (e.g., water or ethanol).

- Reaction: Heat the mixture to reflux (typically 100-120°C) with constant stirring.
- Monitoring the Reaction: The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting materials are consumed. This may take several hours (a similar reaction for a related compound takes 18 hours).
- Isolation of the Crude Product: After the reaction is complete, cool the mixture to room temperature. The crude **Disperse Yellow 86** will precipitate out of the solution.
- Filtration and Washing: Collect the precipitate by vacuum filtration using a Buchner funnel. Wash the filter cake with hot water to remove any unreacted starting materials and inorganic salts.
- Drying: Dry the crude product in a vacuum oven at 60-70°C.

3.3. Purification

The crude **Disperse Yellow 86** can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water, to obtain a product with higher purity.

3.4. Characterization

The purity and identity of the synthesized **Disperse Yellow 86** can be confirmed using various analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the dye.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the functional groups present in the molecule.

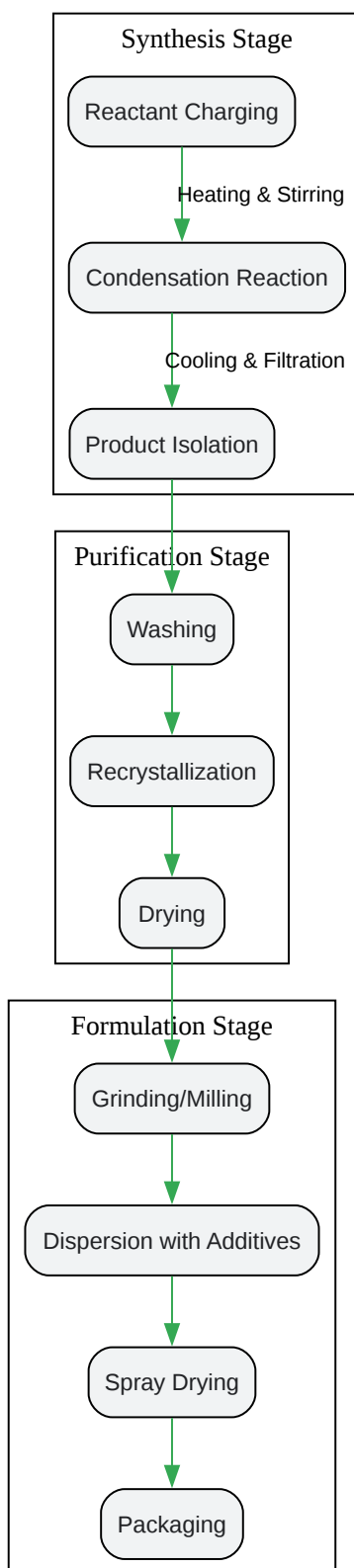
Quantitative Data (Representative)

The following table presents hypothetical but realistic quantitative data for the synthesis of **Disperse Yellow 86**.

Parameter	Value
Molar Ratio (4-Ethoxybenzenamine : 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide)	1 : 1
Reaction Temperature	110 °C
Reaction Time	18 hours
Crude Yield	85-90%
Purity (after recrystallization)	>98% (by HPLC)

Manufacturing Process

The industrial-scale manufacturing of **Disperse Yellow 86** follows the same fundamental chemical principles as the laboratory synthesis but is adapted for large-scale production, with a focus on efficiency, safety, and cost-effectiveness. The post-synthesis processing is crucial for obtaining a commercially viable product.



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*Industrial manufacturing workflow for **Disperse Yellow 86**.*

Key Manufacturing Steps:

- **Synthesis:** The condensation reaction is carried out in large, jacketed reactors that allow for precise temperature control.
- **Purification:** The crude dye is thoroughly washed and may be purified by large-scale recrystallization to meet quality standards.
- **Grinding/Milling:** The dried dye is ground into a fine powder to increase its surface area, which is crucial for proper dispersion in the dye bath.
- **Formulation:** The finely ground dye is mixed with dispersing agents, wetting agents, and other additives to create a stable, dispersible product.
- **Spray Drying:** The formulated dye dispersion is spray-dried to produce a fine, uniform powder that is easy to handle and dissolve in water for the dyeing process.
- **Quality Control:** At each stage of the manufacturing process, samples are taken for quality control analysis to ensure the final product meets the required specifications for color strength, purity, and particle size.

Safety and Environmental Considerations

The synthesis and manufacturing of **Disperse Yellow 86** involve the handling of various chemicals that require appropriate safety precautions. Both 4-Ethoxybenzenamine and 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide should be handled in well-ventilated areas with appropriate personal protective equipment (PPE). The manufacturing process generates chemical waste that must be treated and disposed of in accordance with environmental regulations.

This technical guide provides a foundational understanding of the synthesis and manufacturing of **Disperse Yellow 86**. For specific applications, further optimization of reaction conditions and purification methods may be necessary.

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References

- 1. rsc.org [rsc.org]
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